

# The Discovery of Arsine: A Technical and Historical Guide

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## Introduction

Arsine ( $\text{AsH}_3$ ), a colorless and highly toxic gas, holds a significant place in the annals of chemistry and forensic science. Its discovery was not a singular event but rather a progression of observations and refinements that transformed our understanding of arsenic and its detection. This technical guide provides an in-depth history of the discovery of arsine gas, detailing the pivotal experiments, the scientists involved, and the evolution of its detection, which laid the groundwork for modern toxicology.

## The Initial Discovery: Carl Wilhelm Scheele (1775)

The first documented synthesis of arsine gas is credited to the Swedish-German pharmaceutical chemist, Carl Wilhelm Scheele, in 1775. While investigating the properties of arsenic and its compounds, Scheele observed the formation of a garlic-smelling gas when arsenic trioxide ( $\text{As}_2\text{O}_3$ ) was treated with zinc and an acid. This reaction, a prelude to more sensitive arsenic detection methods, marked the initial discovery of arsine.

## Experimental Protocol: Scheele's Synthesis of Arsine (1775)

While Scheele's original paper with a detailed, step-by-step protocol is not readily available, based on the chemical principles he described, a reconstruction of his experiment would likely

involve the following:

Objective: To produce a gaseous compound from arsenic trioxide.

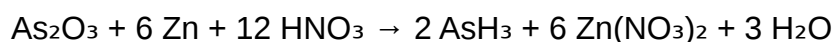
Materials:

- Arsenic trioxide ( $\text{As}_2\text{O}_3$ )
- Zinc (Zn) granules or filings
- An acid (likely nitric acid,  $\text{HNO}_3$ , as referenced in later descriptions of his work)
- A flask or retort for generating the gas
- Tubing for directing the gas flow
- A collection vessel, likely over water

Procedure:

- A quantity of arsenic trioxide was placed in the reaction flask.
- Zinc metal was added to the flask.
- Acid was then introduced into the flask, initiating the reaction. The zinc reacts with the acid to produce nascent hydrogen, which then reduces the arsenic trioxide to arsine gas.
- The evolved gas, arsine, would have been observed and its properties, such as its distinct garlic-like odor, noted.
- The gas could have been collected by displacement of water in an inverted container.

Chemical Reaction:



## The Forensic Breakthrough: The Marsh Test (1836)

For decades after its discovery, arsine remained a chemical curiosity. However, its significance skyrocketed in 1836 when the English chemist James Marsh developed a highly sensitive and specific test for arsenic, a poison favored for its discrete and deadly nature. The Marsh test, which is based on the generation and subsequent thermal decomposition of arsine, revolutionized forensic toxicology.

The impetus for Marsh's invention was a murder trial in 1832 where he was asked to detect arsenic in a victim's coffee. Although he detected it, the physical evidence (a yellow precipitate of arsenic sulfide) was unstable and degraded by the time it was presented to the jury, leading to an acquittal. Frustrated by this outcome, Marsh developed his new, more robust test.

## Experimental Protocol: The Marsh Test for Arsenic (c. 1836)

The Marsh test provided a definitive method for detecting minute quantities of arsenic.

Objective: To detect the presence of arsenic in a sample with high sensitivity.

Materials:

- A sample suspected of containing arsenic (e.g., stomach contents, food)
- Arsenic-free zinc (Zn)
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or hydrochloric acid (HCl)
- A specialized glass apparatus (the Marsh apparatus), consisting of a gas-generating flask, a drying tube, and a hard glass tube for heating.
- A heat source (e.g., a Bunsen burner)
- A cold porcelain surface (e.g., a dish or bowl)

Procedure:

- The sample to be tested was placed in the gas-generating flask along with arsenic-free zinc and sulfuric acid.

- If arsenic was present in the sample, it would be reduced by the nascent hydrogen (produced from the reaction of zinc and acid) to arsine gas ( $\text{AsH}_3$ ).
- The generated gas mixture (arsine and hydrogen) was passed through a drying tube (often containing calcium chloride) to remove any moisture.
- The dry gas then flowed through a narrow, hard glass tube which was heated to a high temperature (around 250-300°C).
- At this temperature, the arsine gas decomposed back into its elemental components: arsenic and hydrogen.
- The elemental arsenic deposited on the cooler, downstream part of the tube, forming a characteristic silvery-black "arsenic mirror".
- Alternatively, the gas exiting the tube could be ignited. If arsine was present, the flame would have a characteristic whitish appearance. When a cold porcelain surface was held in this flame, a metallic arsenic deposit would form.
- The test was so sensitive it could detect as little as one-fiftieth of a milligram of arsenic.

#### Chemical Reactions:

- Generation of Arsine:  $\text{As}_2\text{O}_3 + 6 \text{Zn} + 6 \text{H}_2\text{SO}_4 \rightarrow 2 \text{AsH}_3 + 6 \text{ZnSO}_4 + 3 \text{H}_2\text{O}$
- Decomposition of Arsine:  $2 \text{AsH}_3(\text{g}) \xrightarrow{\text{heat}} 2 \text{As}(\text{s}) + 3 \text{H}_2(\text{g})$

A crucial part of the Marsh test was to ensure that the reagents (zinc and acid) were themselves free of arsenic contamination to avoid false positives. Additionally, a similar test could be produced by antimony, which forms stibine gas ( $\text{SbH}_3$ ). However, the arsenic deposit is soluble in a solution of sodium hypochlorite, while the antimony deposit is not, providing a method of differentiation.

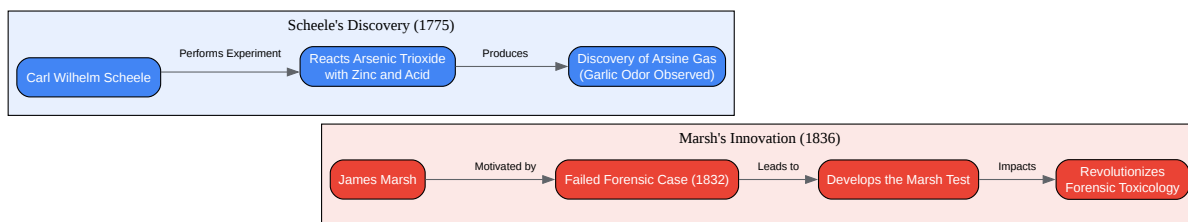
## Quantitative Data

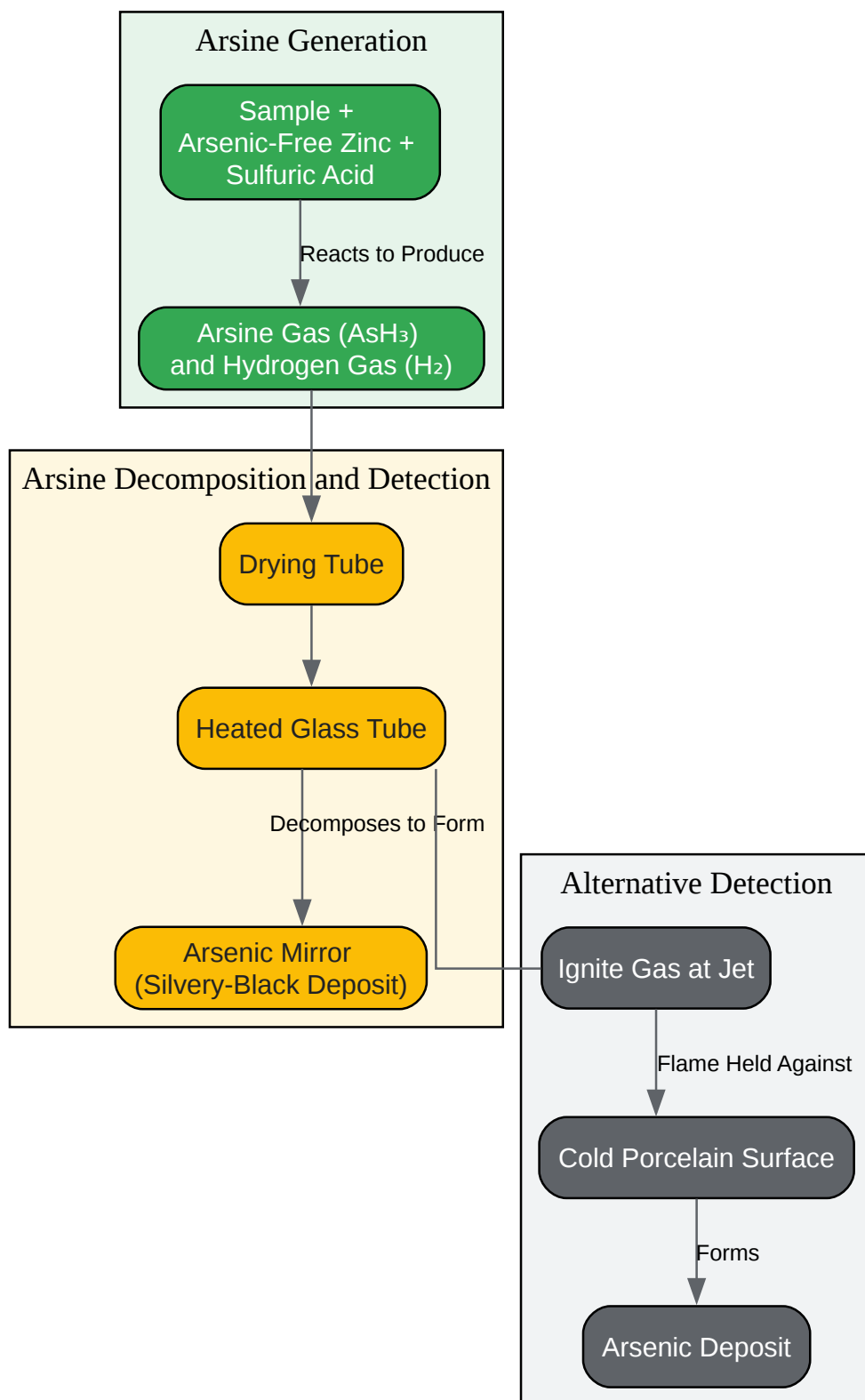
The discovery and subsequent study of arsine allowed for the determination of its physical and chemical properties.

Property	Value
Chemical Formula	AsH <sub>3</sub>
Molar Mass	77.945 g/mol
Appearance	Colorless gas
Odor	Faint, garlic-like
Density	4.93 g/L (gas); 1.640 g/mL (-64 °C)
Melting Point	-117 °C
Boiling Point	-62.5 °C
Solubility in Water	0.2 g/100 mL (20 °C); 0.07 g/100 mL (25 °C)
Vapor Pressure	>760 mmHg at 20 °C
Auto-ignition Temperature	285 °C

## Visualizing the Discovery and Detection

The following diagrams illustrate the key historical developments and the experimental workflow of the Marsh test.





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- To cite this document: BenchChem. [The Discovery of Arsine: A Technical and Historical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14742553#history-of-the-discovery-of-arsine-gas]

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